

"Tert-butyl 2,5-dihydroxybenzoate" CAS number and molecular weight

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Compound of Interest

Compound Name: *Tert-butyl 2,5-dihydroxybenzoate*

Cat. No.: *B179827*

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In-Depth Technical Guide: Tert-butyl 2,5-dihydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl 2,5-dihydroxybenzoate**, also known as tert-butyl gentisate. Due to the limited availability of a dedicated CAS number in publicly accessible databases, this document focuses on the fundamental properties of the compound and outlines general synthetic approaches.

Core Compound Identification

While a specific CAS Registry Number for **tert-butyl 2,5-dihydroxybenzoate** is not readily available in the searched databases, its existence is confirmed in scientific literature. This compound is the tert-butyl ester of 2,5-dihydroxybenzoic acid (gentisic acid).

Identifier	Value
Common Name	tert-butyl 2,5-dihydroxybenzoate
Synonym	tert-butyl gentisate
Molecular Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **tert-butyl 2,5-dihydroxybenzoate** is scarce. However, based on its chemical structure, the following properties can be inferred:

Property	Predicted Value/Information
Appearance	Likely a solid at room temperature
Solubility	Expected to be soluble in organic solvents like ethers, esters, and chlorinated hydrocarbons. Limited solubility in water.
Reactivity	The phenolic hydroxyl groups may be susceptible to oxidation. The ester linkage can be hydrolyzed under acidic or basic conditions.

Experimental Protocols: Synthesis

A standard method for the synthesis of **tert-butyl 2,5-dihydroxybenzoate** involves the esterification of 2,5-dihydroxybenzoic acid with a tert-butylation agent. A common and effective method is the Steglich esterification.

Protocol: Steglich Esterification of 2,5-Dihydroxybenzoic Acid

Materials:

- 2,5-Dihydroxybenzoic acid
- tert-Butanol
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Sodium bicarbonate (NaHCO₃) solution (saturated)

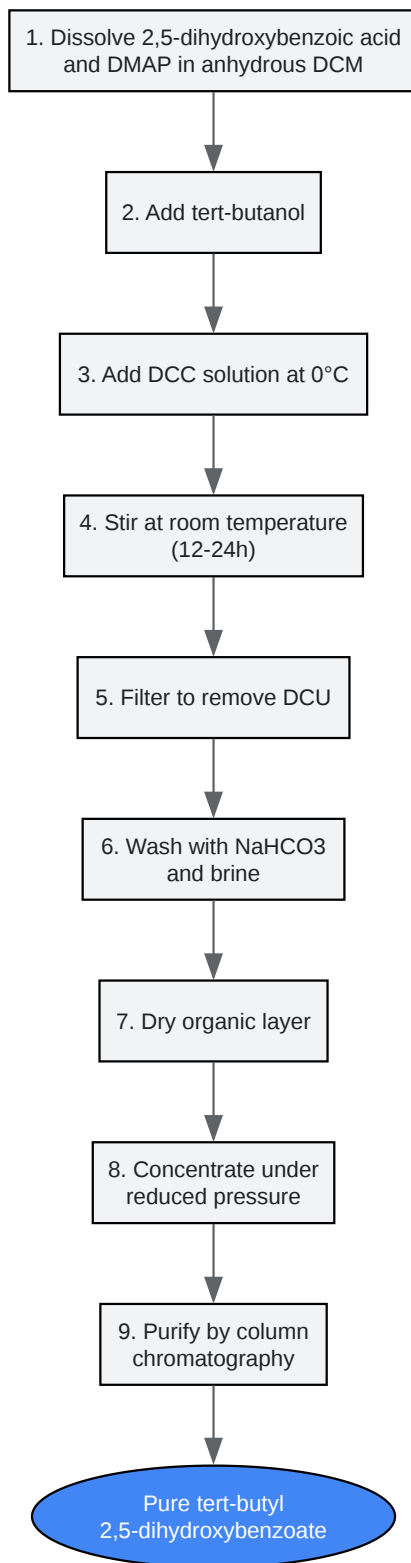
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,5-dihydroxybenzoic acid and a catalytic amount of DMAP in anhydrous DCM.
- **Addition of Reagents:** Add tert-butanol to the solution. In a separate container, dissolve DCC in a small amount of anhydrous DCM.
- **Reaction Initiation:** Slowly add the DCC solution to the reaction mixture at 0°C (ice bath).
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Filter the reaction mixture to remove the dicyclohexylurea (DCU) precipitate.
 - Wash the filtrate sequentially with saturated NaHCO_3 solution and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
 - Filter to remove the drying agent and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **tert-butyl 2,5-dihydroxybenzoate**.

Logical Workflow for Synthesis and Purification:

Synthesis and Purification Workflow

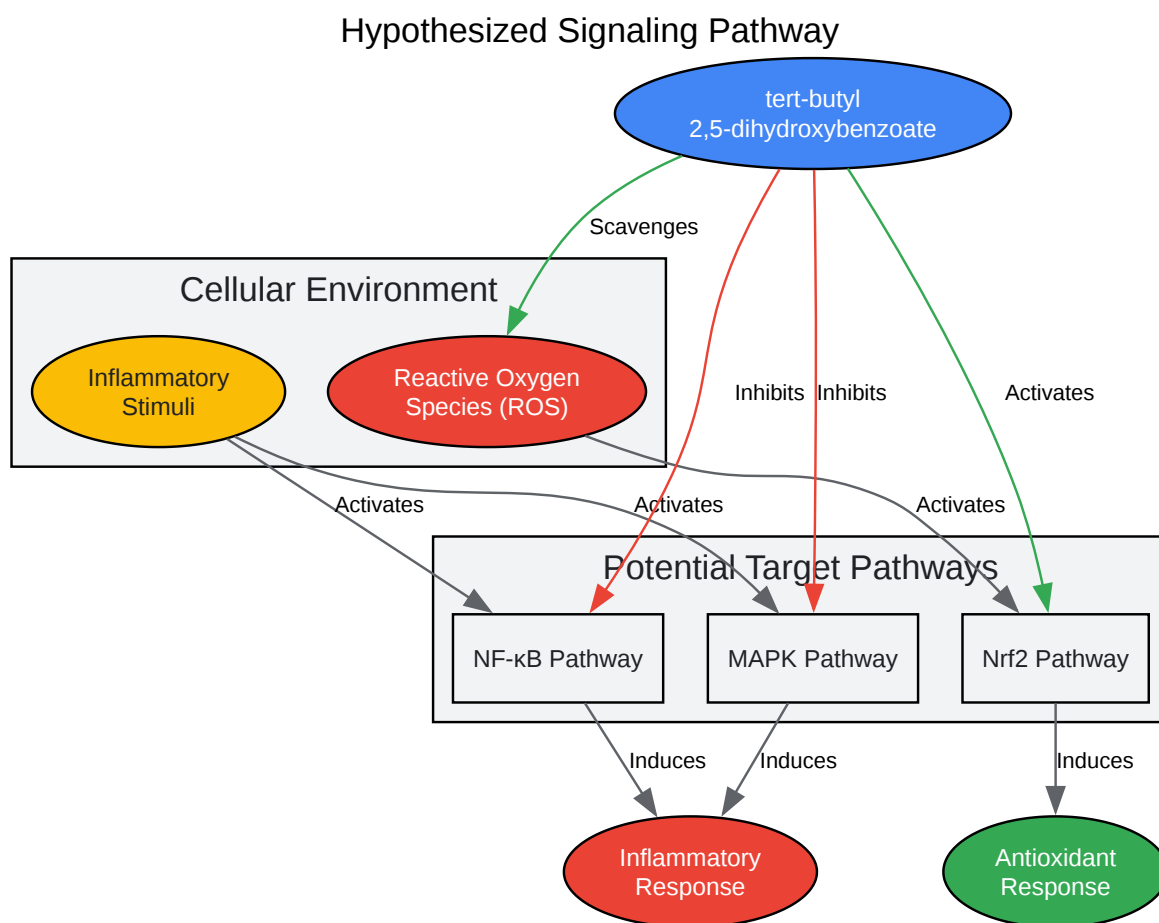
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Caption: A flowchart illustrating the key steps in the synthesis and purification of **tert-butyl 2,5-dihydroxybenzoate**.

Potential Signaling Pathway Involvement

While specific studies on the signaling pathways directly modulated by **tert-butyl 2,5-dihydroxybenzoate** are limited, its parent compound, 2,5-dihydroxybenzoic acid (gentisic acid), is known to possess antioxidant and anti-inflammatory properties. These activities are often associated with the modulation of pathways involving oxidative stress and inflammatory responses. The tert-butyl ester derivative may exhibit similar or enhanced activities due to increased lipophilicity and cell membrane permeability.

Hypothesized Signaling Pathway Modulation:



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Caption: A diagram illustrating the potential modulation of key signaling pathways involved in oxidative stress and inflammation by **tert-butyl 2,5-dihydroxybenzoate**.

This technical guide serves as a foundational resource for researchers and professionals interested in **tert-butyl 2,5-dihydroxybenzoate**. Further experimental validation is necessary to fully characterize its properties and biological activities.

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